

(S)-2-Methoxypropanoic Acid: A Comprehensive Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: (S)-2-methoxypropanoic acid

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For Researchers, Scientists, and Drug Development Professionals

(S)-2-Methoxypropanoic acid, a chiral building block with increasing relevance in pharmaceutical and chemical synthesis, necessitates a thorough understanding of its safety and hazard profile for secure handling and responsible application. This in-depth technical guide provides a consolidated overview of its chemical and physical properties, toxicological profile, and recommended safety protocols, grounded in current scientific understanding.

This document moves beyond a standard safety data sheet to offer a deeper, more contextualized perspective. The causality behind experimental choices and safety protocols is elucidated to empower researchers in making informed risk assessments. While comprehensive data for the (S)-enantiomer is not always available, this guide synthesizes information on the racemic mixture and related compounds to provide a robust safety framework.

Chemical and Physical Properties: The Foundation of Safe Handling

A precise understanding of a compound's physical and chemical properties is fundamental to predicting its behavior and implementing appropriate safety measures. **(S)-2-Methoxypropanoic acid** is a colorless oil under standard conditions.^[1] Key physical and chemical data are summarized below for quick reference.

Property	Value	Source
Molecular Formula	C4H8O3	[1] [2]
Molecular Weight	104.10 g/mol	[3]
CAS Number	23953-00-6	[4]
Appearance	Liquid/Oil	[1] [5]
Boiling Point	105-108 °C @ 25 Torr	[2]
Flash Point	87.1 ± 13.3 °C	[2]
Density	1.0915 g/cm³ @ 20 °C	[2]

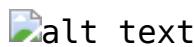
This data is essential for designing experiments, particularly concerning reaction conditions and purification methods. The relatively high boiling point and flash point suggest a low risk of ignition under standard laboratory conditions, but sources of ignition should still be avoided, especially when heating.[\[6\]](#)

Hazard Identification and GHS Classification: A Clear Warning System

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. Based on aggregated data, 2-methoxypropanoic acid (racemic) is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[2\]](#)[\[3\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[3\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A/1): Causes serious eye irritation or, in some classifications for the (R)-enantiomer, causes serious eye damage.[\[3\]](#)[\[7\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[\[3\]](#)

GHS Pictograms:

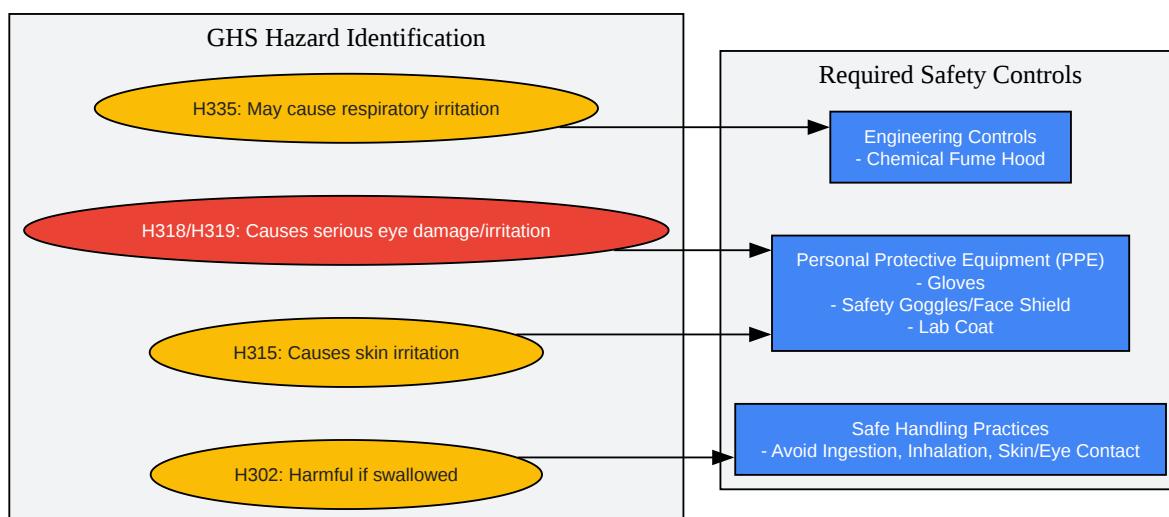
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Signal Word: Warning or Danger[3][7]

Hazard Statements:

- H302: Harmful if swallowed.[2][3]
- H315: Causes skin irritation.[3]
- H318/H319: Causes serious eye damage/Causes serious eye irritation.[3][7]
- H335: May cause respiratory irritation.[3]

The following diagram illustrates the logical flow of hazard identification and subsequent safety measures.



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Caption: GHS Hazards and Corresponding Safety Controls.

Toxicological Profile: Understanding the Biological Impact

Detailed toxicological data for **(S)-2-methoxypropanoic acid** is limited. However, studies on the racemic mixture (2-methoxypropionic acid, MPA) and its precursor, β -propylene glycol monomethyl ether (β -PGME), provide valuable insights into its potential biological effects.

Acute Toxicity

While specific LD50 values are not readily available in the reviewed literature, the GHS classification of "Harmful if swallowed" (H302) indicates a moderate level of acute oral toxicity. [2][3] Data for dermal and inhalation toxicity are largely absent.

Irritation and Sensitization

The compound is classified as a skin and eye irritant.[3] Skin contact may lead to redness, itching, and inflammation.[8] Eye contact can cause serious irritation, characterized by redness, watering, and pain.[8] There is no available data to suggest that **(S)-2-methoxypropanoic acid** is a skin sensitizer.[6]

Developmental and Reproductive Toxicity

This is a critical area of concern for researchers, particularly those in drug development. Studies on the metabolite 2-methoxypropionic acid (MPA), the racemic form of the compound of interest, have been conducted.

- Developmental Toxicity: In vivo studies in rabbits, a species sensitive to the developmental effects of related glycol ethers, have shown that MPA can cause developmental effects, but only at doses that also cause maternal toxicity.[8][9] The No-Observed-Adverse-Effect Level (NOAEL) for developmental toxicity was determined to be 26 mg/kg/day.[6][8] It is important to note that MPA was found to be significantly less potent and was not selectively toxic to the fetus when compared to its structural analog, methoxyacetic acid (MAA), a known teratogen. [3][9]

- Teratogenicity: The main metabolite of 2-methoxypropanol-1, which is 2-methoxypropionic acid, has been reported to be teratogenic in rabbits at a dose of 78 mg/kg/day.[6] At this dose, reduced maternal body weight and an increase in fetal resorptions were observed.[6]

Genotoxicity and Carcinogenicity

There is currently no data available to assess the genotoxic or carcinogenic potential of **(S)-2-methoxypropanoic acid**.[6] Bacterial mutagenicity tests on the related compound 2-methoxypropanol-1 were negative.[6]

The Question of Chirality in Toxicity

It is a well-established principle in toxicology that enantiomers of a chiral compound can exhibit different pharmacological and toxicological profiles.[5][10] This is due to the stereospecific nature of interactions with biological macromolecules such as enzymes and receptors.[5][10]

Currently, the available toxicological data for 2-methoxypropanoic acid does not differentiate between the (S) and (R) enantiomers. The studies cited were conducted on the racemic mixture. Therefore, in the absence of specific data for the (S)-enantiomer, a precautionary principle should be adopted, assuming that it possesses a toxicological profile similar to or potentially more potent than the racemic mixture.

Safe Handling and Storage Protocols: A Practical Guide

Adherence to strict safety protocols is paramount when working with **(S)-2-methoxypropanoic acid**. The following protocols are based on its known hazards.

Engineering Controls

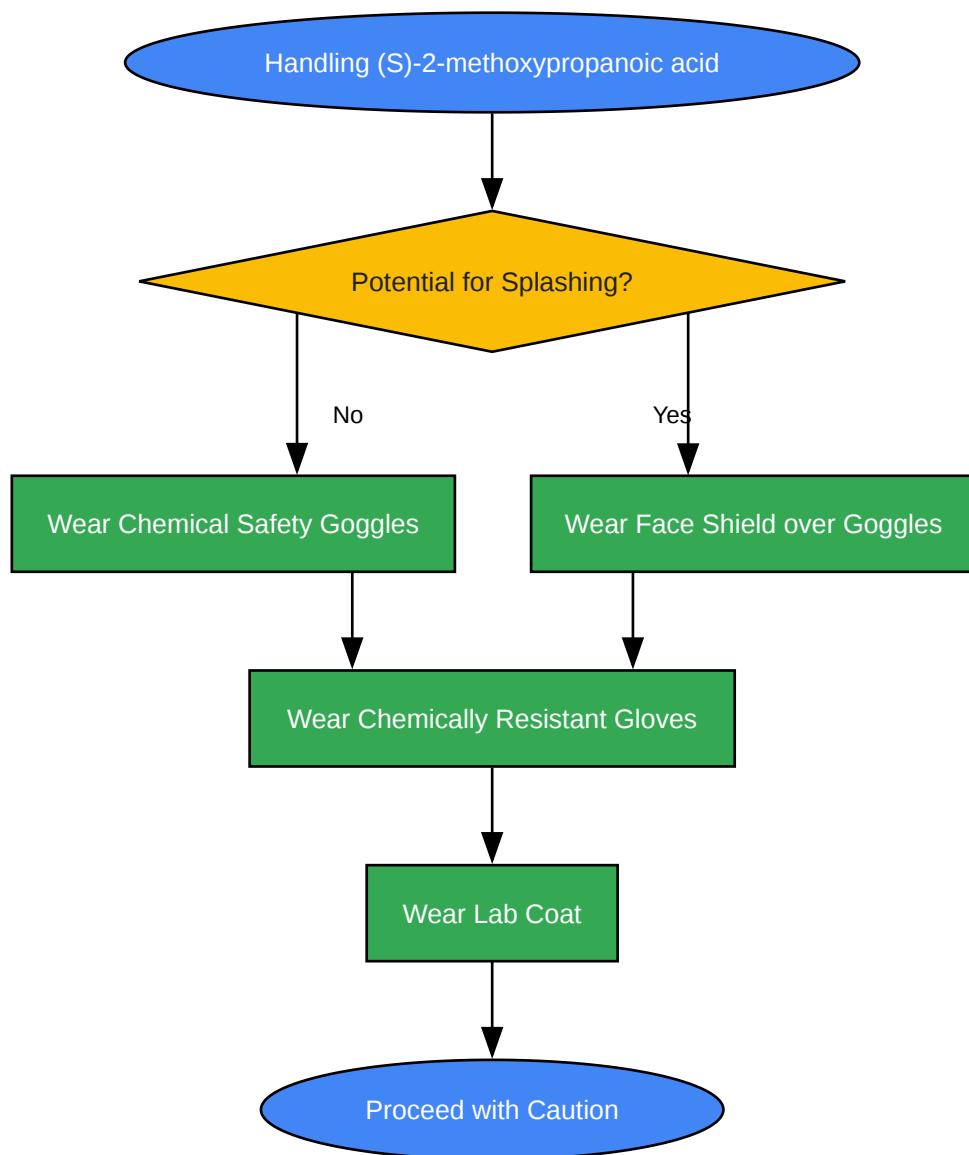
- Ventilation: All handling of **(S)-2-methoxypropanoic acid** should be conducted in a well-ventilated area. For procedures that may generate aerosols or vapors, a certified chemical fume hood is mandatory.[8][11]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

- Eye and Face Protection: Chemical safety goggles are required at all times. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[8]
- Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile, neoprene) should be worn. It is crucial to inspect gloves for any signs of degradation or perforation before use.
 - Lab Coat: A flame-resistant lab coat should be worn and kept buttoned.
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or during emergency situations, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[12]

The following workflow outlines the appropriate selection of PPE.



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Caption: Personal Protective Equipment (PPE) Selection Workflow.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[8]
- Do not ingest or inhale.[13]
- Wash hands thoroughly after handling.[8]
- Keep containers tightly closed when not in use.[8]

- Use non-sparking tools and avoid sources of ignition.[6]

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.[11]
- Store in tightly sealed containers.[8]

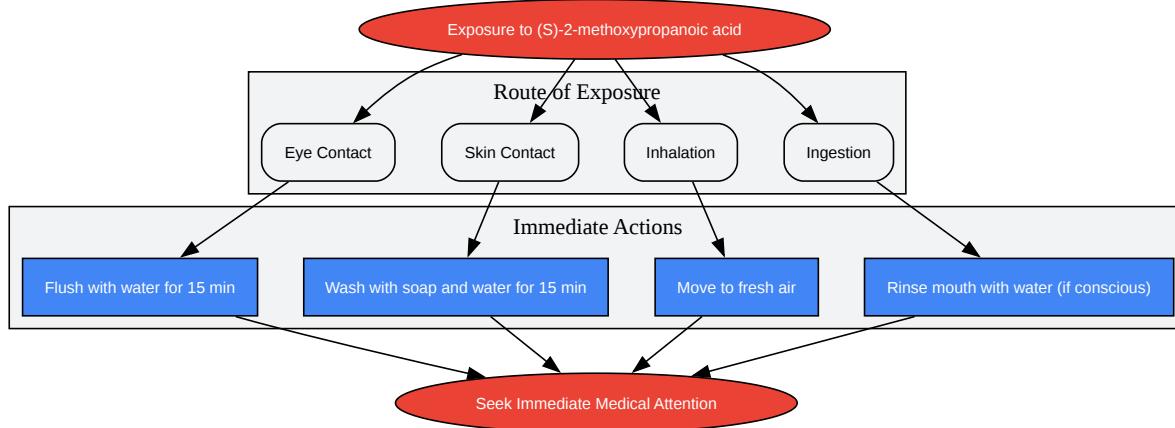
Emergency Procedures and First Aid: A Rapid Response Plan

In the event of an exposure or spill, immediate and appropriate action is crucial.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [8]

The following diagram outlines the first aid response to an exposure.



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Caption: First Aid Response to Exposure.

Accidental Release Measures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains or waterways.^[8] Collect the material for disposal.

Waste Disposal Guidelines

Dispose of **(S)-2-methoxypropanoic acid** and any contaminated materials in accordance with all applicable federal, state, and local regulations.^[8] It is the responsibility of the waste generator to properly classify and dispose of chemical waste.

Conclusion: A Commitment to Safety

(S)-2-Methoxypropanoic acid is a valuable chemical entity with significant potential. A comprehensive understanding of its safety and hazard profile is not a barrier to its use but rather an enabler of its responsible and innovative application. While data gaps, particularly concerning the specific toxicology of the (S)-enantiomer, remain, the information presented in this guide provides a robust framework for its safe handling. Researchers and drug development professionals are encouraged to remain vigilant, adhere to the recommended safety protocols, and consult the primary literature as new data becomes available.

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